

Comprehensive Safety and Handling Guide for D-Histidine Hydrochloride Hydrate

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Compound of Interest

Compound Name: *D-Histidine hydrochloride hydrate*

Cat. No.: *B6290079*

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This guide provides essential safety protocols, operational procedures, and disposal information for handling **D-Histidine hydrochloride hydrate** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and effective use of this compound.

Personal Protective Equipment (PPE) and Engineering Controls

Proper protection is critical when handling **D-Histidine hydrochloride hydrate**. Although not classified as a hazardous substance by GHS, adherence to good industrial hygiene and safety practices is essential.^[1] Engineering controls and personal protective equipment work together to minimize exposure.

Engineering Controls:

- Ventilation: Use with adequate ventilation to keep airborne concentrations low.^[2] If user operations generate dust, fume, or mist, use process enclosures or local exhaust ventilation.^[3] A safety shower and eye bath should be readily available.^[4]

Personal Protective Equipment Summary:

Protection Type	Specification	Rationale & Citations
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	Must be tested and approved under government standards like EN166 (EU) or OSHA 29 CFR 1910.133 (US). [2] [5] [6] [7]
Hand Protection	Suitable chemical-resistant gloves (e.g., Nitrile rubber).	Gloves must be inspected before use and disposed of properly after. A material thickness of >0.11 mm is recommended. [5] [7] Handle with gloves and wash hands after use. [6]
Skin and Body Protection	Laboratory coat.	Wear appropriate protective clothing to prevent skin exposure. [1] [2] [7]
Respiratory Protection	Generally not required under normal use conditions with adequate ventilation.	If dust is generated, a NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 or P1 filter) should be used. [2] [4] [5]

Operational Handling and Storage

Safe handling and storage are crucial to maintain the integrity of the compound and the safety of laboratory personnel.

Handling Procedures:

- Wash hands thoroughly after handling.[\[2\]](#)
- Avoid contact with eyes, skin, and clothing.[\[2\]](#)[\[4\]](#)
- Avoid ingestion and inhalation.[\[2\]](#)[\[4\]](#)
- Prevent dust formation during handling.[\[1\]](#)

- Keep the substance away from food, drink, and animal feed.[5][7]

Storage Conditions:

- Store in a tightly closed container.[2]
- Keep in a cool, dry, and well-ventilated area.[2][7]
- Store away from incompatible substances such as oxidizing agents.[1]

Spills, First Aid, and Disposal

Prompt and correct response to spills, exposures, and proper disposal of waste are essential components of a safe laboratory environment.

Spill and Leak Procedures:

- Use proper personal protective equipment as outlined in Section 1.[2]
- Avoid generating dust.[4]
- Sweep up or absorb the material.[2]
- Place the spilled material into a suitable, clean, dry, and closed container for disposal.[2][6]
- Ventilate the area and wash the spill site after material pickup is complete.[4]

First-Aid Measures:

Exposure Route	First-Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present. Get medical attention. [2] [8]
Skin Contact	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops. [2] [8]
Inhalation	Remove from exposure to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical aid. [2] [6] [8]
Ingestion	Wash out mouth with water. Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately. [2] [8]

Waste Disposal:

- Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR Parts 261.3).[\[2\]](#)
- Consult appropriate local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[\[1\]](#)[\[2\]](#)
- Dispose of contaminated gloves and packaging in the same way as the substance itself.[\[5\]](#)
[\[6\]](#) Do not empty into drains.[\[5\]](#)

Procedural Workflow: Weighing and Preparing a Solution

This protocol outlines the step-by-step process for safely weighing **D-Histidine hydrochloride hydrate** and preparing a stock solution.

Objective: To accurately weigh the powdered compound and dissolve it in a solvent (e.g., water[9]) for experimental use.

Materials:

- **D-Histidine hydrochloride hydrate** powder
- Appropriate solvent (e.g., sterile water)
- Analytical balance
- Spatula
- Weighing paper or boat
- Volumetric flask
- Beakers
- Magnetic stirrer and stir bar (optional)
- Required PPE (lab coat, safety goggles, gloves)

Procedure:

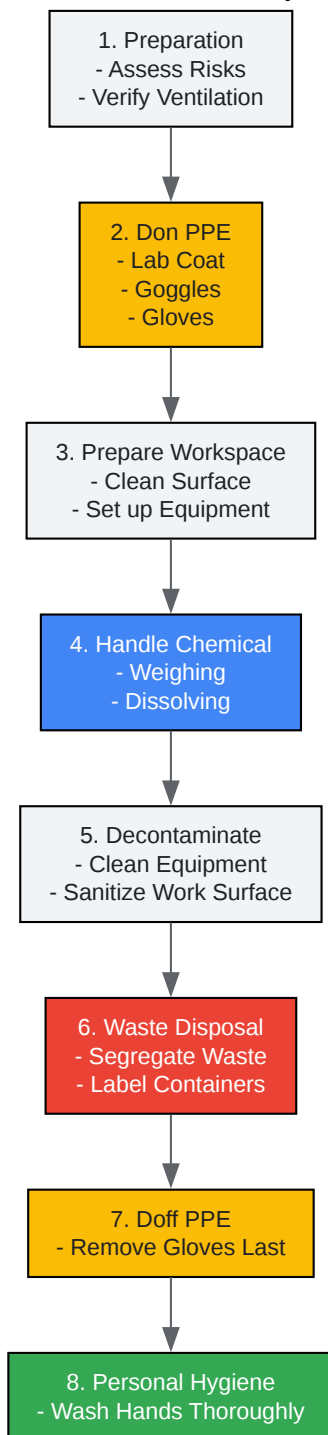
- Preparation:
 - Ensure the work area (e.g., chemical fume hood or ventilated balance enclosure) is clean and uncluttered.
 - Don all required PPE: lab coat, safety goggles, and nitrile gloves.
- Weighing:
 - Place a clean weighing boat on the analytical balance and tare the mass.

- Carefully use a clean spatula to transfer the desired amount of **D-Histidine hydrochloride hydrate** powder to the weighing boat. Avoid creating airborne dust.
- Record the final mass.
- Dissolution:
 - Carefully transfer the weighed powder into the volumetric flask.
 - Add a portion of the solvent to the flask (approximately half the final volume).
 - Swirl the flask gently or use a magnetic stirrer to dissolve the powder completely. The compound is soluble in water (50 mg/ml).[9]
 - Once dissolved, add the solvent to the final volume mark on the flask.
 - Cap the flask and invert it several times to ensure the solution is homogeneous.
- Post-Procedure:
 - Clean the spatula and work area thoroughly.
 - Dispose of the weighing boat and any contaminated materials in the designated solid waste container.
 - Remove gloves and wash hands thoroughly.

Visualized Workflow and Physical Data

To further clarify the handling process, the following diagram illustrates the logical workflow from preparation to disposal.

Safe Handling Workflow for D-Histidine Hydrochloride Hydrate



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Caption: Logical workflow for handling **D-Histidine hydrochloride hydrate**.

Physicochemical Properties:

Property	Value
Molecular Formula	$\text{C}_6\text{H}_9\text{N}_3\text{O}_2 \cdot \text{HCl} \cdot \text{H}_2\text{O}$
Molecular Weight	209.63 g/mol [3][8]
Appearance	White to off-white powder/crystals[1][10]
Melting Point	253 - 256 °C (decomposes)[1][10]

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